Smolecule

TMI-1 Benchmark for Nuclear Code Validation

Author: Smolecule Technical Support Team. **Date**: February 2026
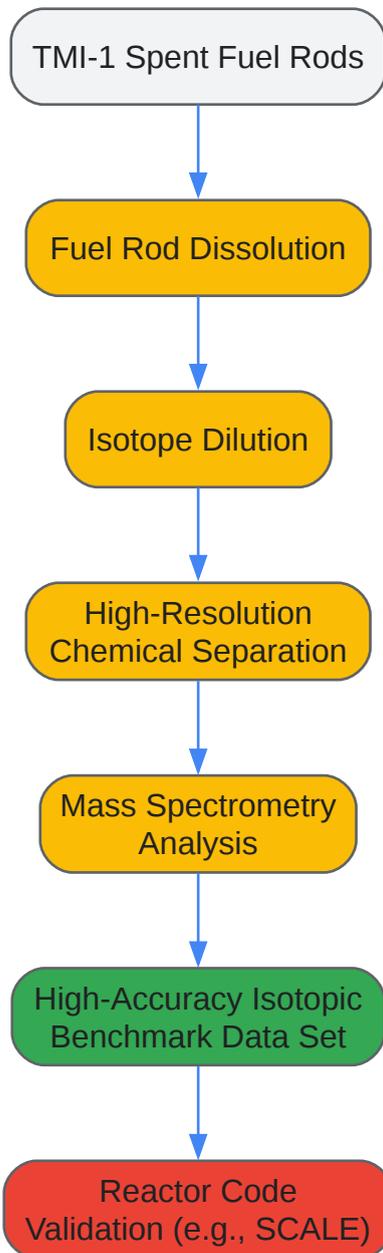
Compound Focus: **TMI-1**

Cat. No.: S545482

Get Quote

The "**TMI-1** benchmark" refers to an experimental dataset created from spent fuel rods from the Three Mile Island reactor. This dataset is a cornerstone for validating the accuracy of computer codes that predict the isotopic composition of used nuclear fuel [1].

- **Purpose**: To ensure that simulation codes used for designing safe storage, transportation, and safeguards for nuclear materials are accurate and reliable [1].
- **Methodology**: The benchmark was developed using highly accurate **radiochemical analysis** and **nondestructive analysis (NDA)** on spent fuel samples [1].

The experimental workflow for creating this benchmark dataset is summarized below.

```
┌─────────────────────────┐
│  TMI-1 Spent Fuel Rods  │
└─────────────────────────┘
              │
              ▼
┌─────────────────────────┐
│   Fuel Rod Dissolution  │
└─────────────────────────┘
              │
              ▼
┌─────────────────────────┐
│     Isotope Dilution    │
└─────────────────────────┘
              │
              ▼
┌─────────────────────────┐
│     High-Resolution     │
│   Chemical Separation   │
└─────────────────────────┘
              │
              ▼
┌─────────────────────────┐
│    Mass Spectrometry    │
│        Analysis         │
└─────────────────────────┘
              │
              ▼
┌─────────────────────────┐
│  High-Accuracy Isotopic │
│   Benchmark Data Set    │
└─────────────────────────┘
              │
              ▼
┌─────────────────────────┐
│     Reactor Code        │
│ Validation (e.g., SCALE)│
└─────────────────────────┘
```

Click to download full resolution via product page

Detailed Experimental Protocol

The key to the high accuracy of the **TMI-1** benchmark was the advanced analytical chemistry protocol, led by researchers at Oak Ridge National Laboratory (ORNL) [1].

- **Sample Procurement and Dissolution**: Specific fuel rods from the **TMI-1** reactor were selected and safely dissolved in a controlled hot cell facility [1].

Tech Support

- **Isotope Dilution**: Before chemical processing, the sample was "spiked" with a gravimetrically measured, isotopically enriched standard for each element being analyzed. This ensures the calibrant undergoes the exact same chemical process as the unknown isotopes, which is the key to high precision [1].
- **Chemical Separation**: High-pressure, high-resolution chromatography techniques were used to rapidly isolate multiple elements, producing "elementally pure fractions" of actinides and lanthanides for analysis [1].
- **Mass Spectrometry Analysis**: The purified fractions were analyzed using mass spectrometry. The isotope dilution method allowed for uncertainties as low as **1.5 to 2%**, a significant improvement over previous methods which had uncertainties of 10% or more [1].

Cross-Validation in Machine Learning

Since your original query might have been about statistical validation techniques, here is a summary of common cross-validation methods used in data science to evaluate model performance. Unlike the nuclear validation above, these are computational, not physical, experiments.
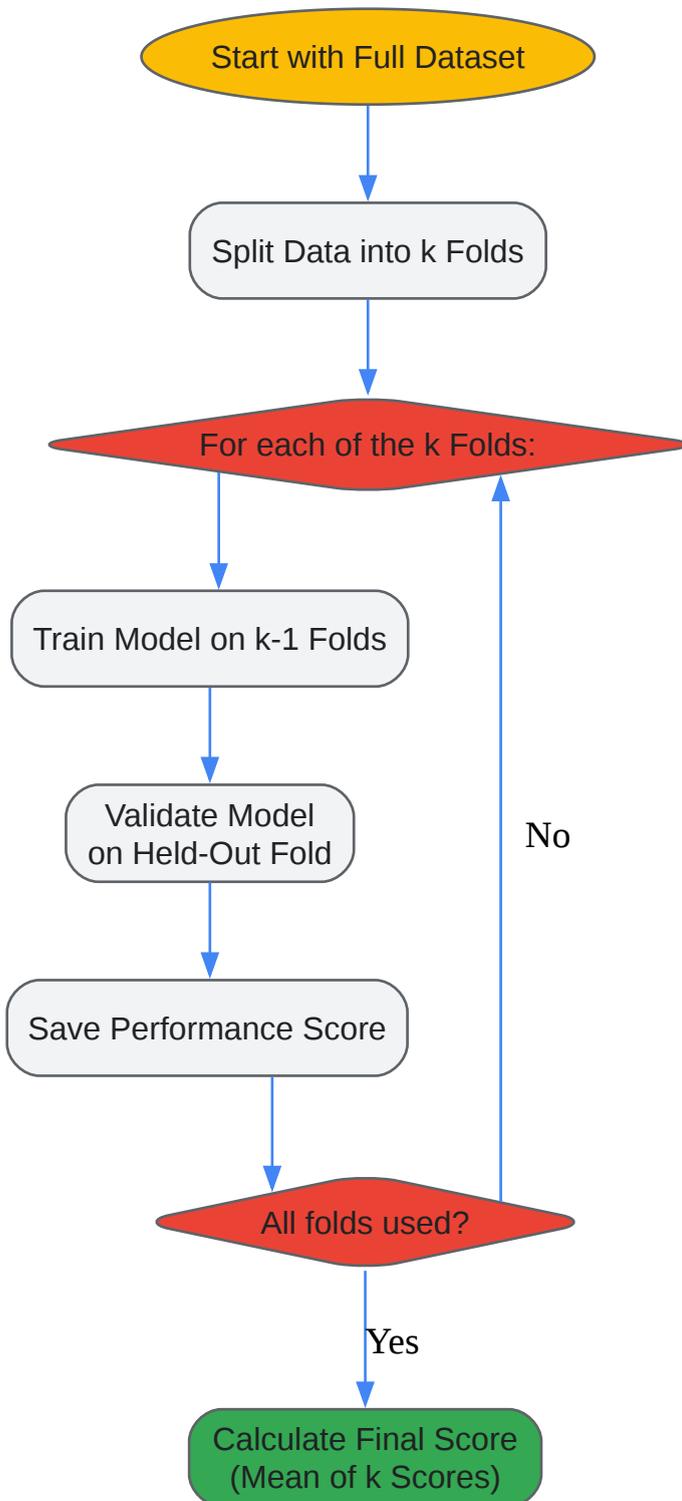
The table below compares several popular techniques.

Technique	Core Principle	Key Application / Strength
Hold-Out [2]	Single random split into training and test sets (e.g., 80/20).	Simple & fast; good for large datasets.
K-Fold [3] [2]	Data split into k folds; model trained k times, each on k-1 folds and validated on the remaining fold.	Robust performance estimate; reduces variance from a single random split.
Stratified K-Fold [2]	Ensures each fold preserves the percentage of samples for each target class.	Essential for **imbalanced datasets**.
Leave-One-Out (LOOCV) [2]	Extreme k-Fold where k = number of samples; each sample is a test set once.	Low bias; uses maximum data for training. Computationally expensive.

Technique	Core Principle	Key Application / Strength
Time Series Split [4]	Respects temporal order; training on past data to predict future data.	**Mandatory for time-dependent data** to avoid "peeking" into the future.

Workflow for K-Fold Cross-Validation

K-Fold is one of the most reliable and commonly used techniques [2]. The standard workflow, as implemented in libraries like scikit-learn, can be visualized as follows.

```
        ┌─────────────────────────┐
        │   Start with Full Dataset │
        └─────────────────────────┘
                    │
                    ▼
        ┌─────────────────────────┐
        │   Split Data into k Folds │
        └─────────────────────────┘
                    │
                    ▼
        ╱─────────────────────────╲
        ╲   For each of the k Folds: ╱
                    │
                    ▼
        ┌─────────────────────────┐
        │   Train Model on k-1 Folds │
        └─────────────────────────┘
                    │
                    ▼
        ┌─────────────────────────┐
        │     Validate Model       │
        │    on Held-Out Fold      │
        └─────────────────────────┘
                    │
                    ▼
        ┌─────────────────────────┐
        │  Save Performance Score  │
        └─────────────────────────┘
                    │
                    ▼
        ╱─────────────────────────╲
        ╲      All folds used?     ╱    No
                    │
                   Yes
                    ▼
        ┌─────────────────────────┐
        │   Calculate Final Score  │
        │    (Mean of k Scores)    │
        └─────────────────────────┘
```

Click to download full resolution via product page

I hope this clarifies the two different contexts of "validation." If your research is specifically focused on nuclear reactor simulations, the **TMI-1** benchmark is the correct subject. If you were instead looking for

general model evaluation techniques, the machine learning cross-validation section will be more directly useful.

> **_Need Custom Synthesis?_**
>
> _Email: info@smolecule.com or Request Quote Online._

References

1. Benchmark data set validates global nuclear reactor codes [phys.org]

2. Cross-Validation in Machine Learning: How to Do It Right [neptune.ai]

3. 3 1 . Cross - validation : evaluating estimator performance [scikit-learn.org]

4. Time Series Cross-Validation: Best Practices [medium.com]

To cite this document: Smolecule. [TMI-1 Benchmark for Nuclear Code Validation]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b545482#tmi-1-cross-validation]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade?   Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address:	Ontario, CA 91761, United States
Phone:	(512) 262-9938
Email:	info@smolecule.com
Web:	www.smolecule.com

Tech Support